

# C.I. Acid Blue 260: A Technical Guide for Researchers

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CAS Number: 62168-86-9

This technical guide provides an in-depth overview of C.I. **Acid Blue 260**, an anthraquinone-based acid dye. It is intended for researchers, scientists, and professionals in drug development and related fields who require detailed technical information on this compound. This document covers its chemical and physical properties, provides experimental protocols for its synthesis and application, and outlines its safety profile.

# **Chemical and Physical Properties**

C.I. **Acid Blue 260** is a water-soluble anionic dye known for its vibrant blue color.[1][2] Its chemical structure is based on an anthraquinone core, which imparts good light fastness.[3][4] It is primarily used in the textile industry for dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.[2][4][5]

Table 1: General and Physical Properties of C.I. Acid Blue 260



Property	Value	Source(s)
CAS Number	62168-86-9	[3][4][5][6]
Molecular Formula	C <sub>26</sub> H <sub>23</sub> CIN <sub>3</sub> NaO <sub>6</sub> S [3][4][6]	
Molecular Weight	563.99 g/mol [3][4][6]	
Appearance	Blue to dark blue powder [3][6]	
λтах	590 nm	
Water Solubility	Soluble	[1]
Strength	160%	[3][6]
Moisture	≤6%	[3][6]
Insolubility	≤0.8%	[3][6]
Fineness (60µm mesh residue)	≤5%	[3][6]

Table 2: Fastness Properties of C.I. Acid Blue 260 on Wool Fabric (ISO Standards)

Fastness Test	Fading Grade	Staining Grade	Source(s)
Light Fastness	6	-	[4]
Soaping	2	2-3	[4]
Perspiration	4-5	4-5	[4]
Oxygen Bleaching	-	-	[4]
Seawater	-	-	[4]
Sodium Carbonate Resistance	5	-	[3]
Carbonization	4	-	[3]
Chlorine Bleach	4-5	5	[3]

# **Experimental Protocols**



The following sections detail the methodologies for the synthesis and application of C.I. **Acid Blue 260**.

# Synthesis of Anthraquinone-Based Acid Dyes (General Protocol)

While a specific, detailed synthesis protocol for C.I. **Acid Blue 260** is not readily available in the public domain, a general method for the synthesis of similar anthraquinone dyes involves the condensation of bromaminic acid (1-amino-4-bromoanthraquinone-2-sulfonic acid) with an appropriate amine. The following is a representative protocol based on established synthesis routes for this class of dyes.

#### Materials:

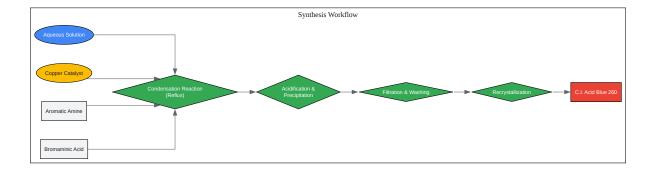
- 1-amino-4-bromoanthraquinone-2-sulfonic acid (bromaminic acid)
- Appropriate aromatic amine (to be determined based on the exact structure of C.I. Acid Blue 260)
- Copper (II) sulfate (catalyst)
- Sodium acetate (acid scavenger)
- Water (solvent)
- Sodium chloride
- Hydrochloric acid
- Sodium hydroxide

#### Procedure:

- A mixture of bromaminic acid, the selected aromatic amine, and sodium acetate is suspended in water.
- A catalytic amount of copper (II) sulfate is added to the suspension.



- The reaction mixture is heated to reflux and maintained at this temperature for several hours until the reaction is complete (completion can be monitored by thin-layer chromatography).
- After cooling, the reaction mixture is acidified with hydrochloric acid to precipitate the crude dye.
- The precipitate is filtered, washed with a sodium chloride solution, and then with cold water.
- The crude product can be further purified by recrystallization from an appropriate solvent system.



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Caption: General synthesis workflow for anthraquinone acid dyes.

### Dyeing of Polyamide Fabric with C.I. Acid Blue 260

This protocol describes a standard procedure for dyeing polyamide (nylon) fabric with C.I. **Acid Blue 260**.



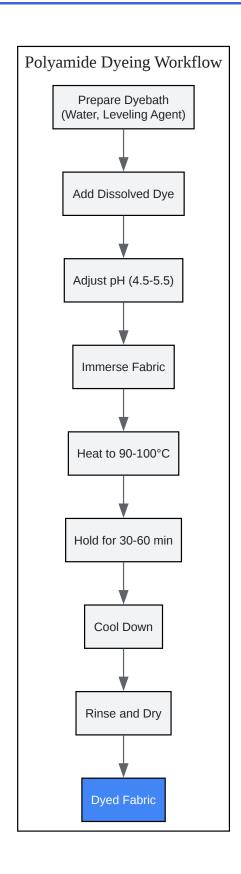
#### Materials:

- C.I. Acid Blue 260
- Polyamide fabric
- Acetic acid (or other suitable acid for pH adjustment)
- Leveling agent
- Deionized water

#### Procedure:

- Prepare a dyebath with a liquor ratio of 20:1 (20 parts water to 1 part fabric by weight).
- Add a leveling agent to the dyebath at a concentration of 1 g/L.
- Dissolve the required amount of C.I. **Acid Blue 260** (e.g., 2% on weight of fabric) in a small amount of hot water and add it to the dyebath.
- Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.
- Immerse the polyamide fabric in the dyebath at room temperature.
- Raise the temperature of the dyebath to 90-100°C at a rate of 1-2°C per minute.
- Maintain the temperature for 30-60 minutes, ensuring the fabric is agitated for even dyeing.
- Cool the dyebath slowly.
- Remove the fabric, rinse thoroughly with cold water, and then with warm water.
- The dyed fabric is then dried.





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Caption: Experimental workflow for dyeing polyamide fabric.



## **Safety and Toxicology**

The safety profile of C.I. **Acid Blue 260** indicates that it should be handled with care. It is known to cause serious eye irritation and may cause drowsiness or dizziness. In case of contact with eyes, rinse cautiously with water for several minutes. Standard personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn when handling this compound. Ensure adequate ventilation to avoid inhalation of dust.

Quantitative toxicological data, such as LD50 values, are not readily available in the reviewed literature. As with any chemical, it is advisable to consult the most recent Safety Data Sheet (SDS) from the supplier before use.

### **Analytical Methods**

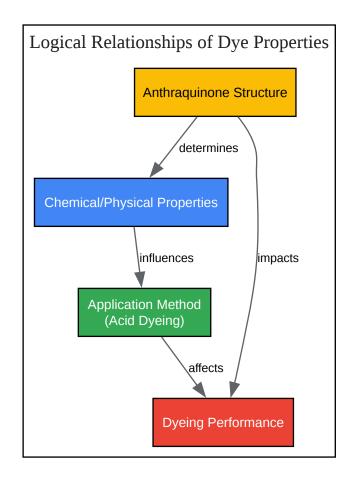
The quality and concentration of C.I. **Acid Blue 260** can be assessed using standard analytical techniques.

- UV-Visible Spectroscopy: The concentration of the dye in solution can be determined by measuring its absorbance at its maximum absorption wavelength (λmax) of 590 nm.
- High-Performance Liquid Chromatography (HPLC): HPLC with a suitable column (e.g., C18)
  and a mobile phase gradient of water and acetonitrile with an acidic modifier can be used to
  assess the purity of the dye and quantify its concentration. A photodiode array (PDA)
  detector is typically used for detection.

# **Logical Relationships of Dye Properties**

The properties and performance of C.I. **Acid Blue 260** are interconnected. The following diagram illustrates these relationships.





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Caption: Interrelationship of C.I. **Acid Blue 260** properties.

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